

Application Notes and Protocols for Abt-126 Administration in Preclinical Mouse Models

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Compound of Interest

Compound Name: Abt-126

Cat. No.: B1263637

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These application notes provide a comprehensive overview of the available information on the dosage and administration of **Abt-126**, a selective $\alpha 7$ nicotinic acetylcholine receptor (nAChR) agonist, in mouse models. While specific preclinical dosing regimens for mice are not readily available in the public domain, this document synthesizes information from preclinical contexts and outlines general protocols relevant to the administration of compounds in mice for cognitive assessment.

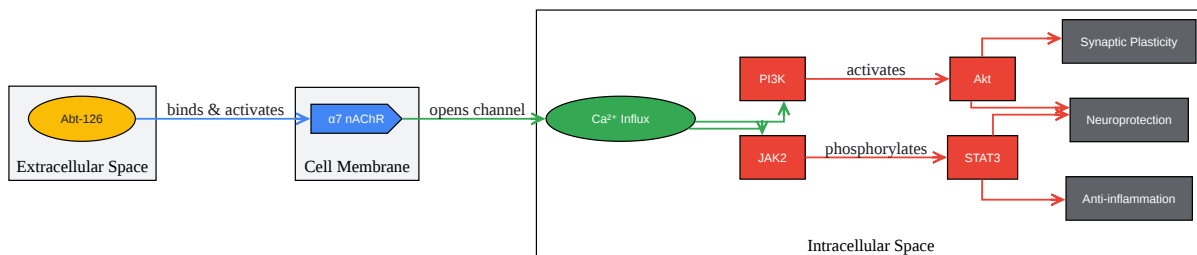
Introduction to Abt-126

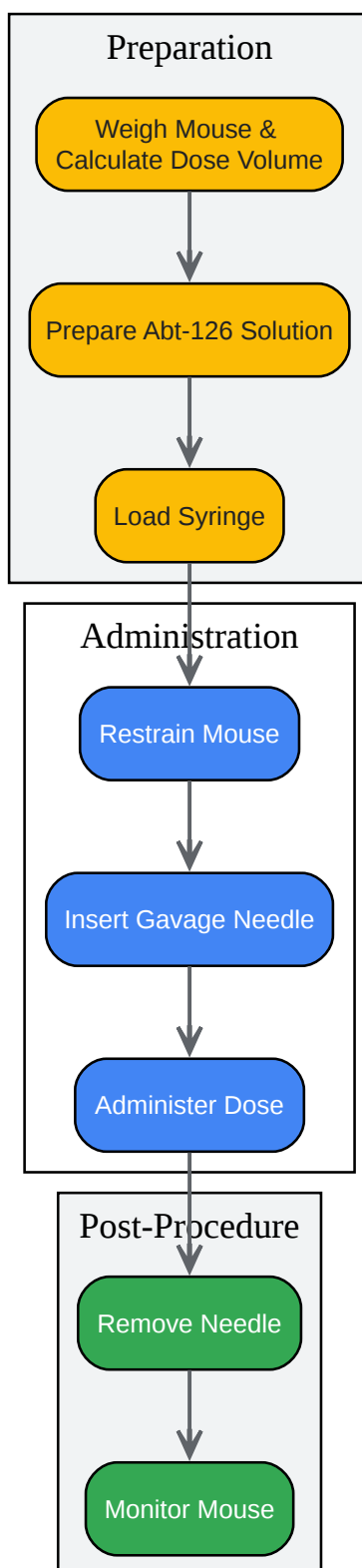
Abt-126, also known as Nelonicline, is a potent and selective agonist of the $\alpha 7$ nicotinic acetylcholine receptor. It has been investigated for its potential therapeutic effects in cognitive impairment associated with neurological and psychiatric disorders such as Alzheimer's disease and schizophrenia.^{[1][2]} The mechanism of action of **Abt-126** centers on the activation of $\alpha 7$ nAChRs, which are ligand-gated ion channels expressed in brain regions critical for learning and memory, including the hippocampus and prefrontal cortex.

Mechanism of Action and Signaling Pathway

Activation of the $\alpha 7$ nAChR by an agonist like **Abt-126** leads to the influx of calcium ions (Ca^{2+}). This influx triggers downstream signaling cascades that are believed to underlie the pro-cognitive effects of the compound. Key signaling pathways implicated in $\alpha 7$ nAChR activation include the Janus kinase 2-signal transducer and activator of transcription 3 (JAK2-

STAT3) pathway and the Phosphoinositide 3-kinase-protein kinase B (PI3K/Akt) pathway. These pathways are involved in processes such as neuroprotection, reduction of neuroinflammation, and modulation of synaptic plasticity.





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References

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- 2. alzforum.org [alzforum.org]
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